

Application of Valsartan-d8 in Therapeutic Drug Monitoring

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Compound of Interest

Compound Name: Valsartan-d8

Cat. No.: B1435617

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Introduction

Valsartan is an angiotensin II receptor blocker (ARB) widely prescribed for the treatment of hypertension and heart failure.[1][2][3][4][5][6][7] Therapeutic Drug Monitoring (TDM) of valsartan can be a valuable tool to optimize treatment, ensure efficacy, and minimize adverse effects, particularly in specific patient populations such as those with renal impairment or suspected non-adherence.[2][8][9] **Valsartan-d8**, a deuterated analog of valsartan, serves as an ideal internal standard (IS) for quantitative bioanalytical methods due to its similar chemical and physical properties to the parent drug, ensuring high accuracy and precision in measurements.[10] This application note provides detailed protocols for the quantification of valsartan in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Valsartan-d8** as the internal standard.

Quantitative Data Summary

The following tables summarize the performance characteristics of a validated LC-MS/MS method for the quantification of valsartan in human plasma.

Table 1: Calibration Curve and Linearity

Parameter	Value
Analyte	Valsartan
Internal Standard	Valsartan-d8
Matrix	Human Plasma
Calibration Model	Linear, 1/x ² weighting
Linearity Range	50.0 – 5000.0 ng/mL[11][12]
Correlation Coefficient (r ²)	≥ 0.995[13]

Table 2: Precision and Accuracy

Quality Control Sample	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Intra-day Accuracy (%)	Inter-day Accuracy (%)
Low QC	150	3.46 - 8.33[11][12]	5.85 - 7.05[11][12]	93.53 - 107.13[11][12]	95.26 - 104.0[11][12]
Medium QC	2500	N/A	N/A	N/A	N/A
High QC	4250	3.46 - 8.33[11][12]	5.85 - 7.05[11][12]	93.53 - 107.13[11][12]	95.26 - 104.0[11][12]

Table 3: Recovery and Stability

Analyte	Recovery (%)	Short-Term Stability (24h, RT)	Freeze-Thaw Stability (3 cycles)	Long-Term Stability (-20°C, 30 days)
Valsartan	81.4[11][12]	99.24 - 102.32% [11][12]	99.75 - 99.95% [11][12]	98.24 - 103.03% [11][12]
Valsartan-d8	N/A	N/A	N/A	N/A

Experimental Protocols

A validated bioanalytical method for the quantification of valsartan in human plasma using LC-MS/MS is detailed below.

1. Sample Preparation: Protein Precipitation

This protocol outlines a simple and rapid protein precipitation method for the extraction of valsartan and the internal standard from human plasma.[14]

- Materials:
 - Human plasma samples
 - **Valsartan-d8** internal standard working solution (concentration to be optimized)
 - Acetonitrile (ACN), HPLC grade
 - Microcentrifuge tubes (1.5 mL)
 - Vortex mixer
 - Microcentrifuge
- Procedure:
 - Pipette 200 µL of human plasma into a 1.5 mL microcentrifuge tube.
 - Add 50 µL of the **Valsartan-d8** internal standard working solution.

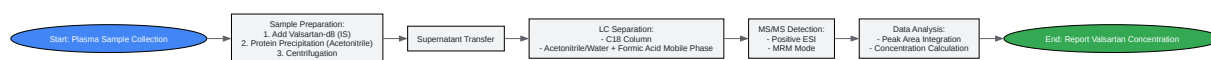
- Vortex for 10 seconds to mix.
- Add 600 μ L of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Tandem Mass Spectrometer with an electrospray ionization (ESI) source
- Chromatographic Conditions:
 - Column: C18 column (e.g., 4.6 x 150 mm, 5 μ m)[[15](#)]
 - Mobile Phase: Acetonitrile and deionized water with 0.1% formic acid (gradient or isocratic elution to be optimized)[[11](#)][[12](#)]
 - Flow Rate: 0.8 mL/min[[16](#)]
 - Injection Volume: 10 μ L
 - Column Temperature: 40°C
 - Run Time: Approximately 3-5 minutes[[15](#)]
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Scan Type: Multiple Reaction Monitoring (MRM)

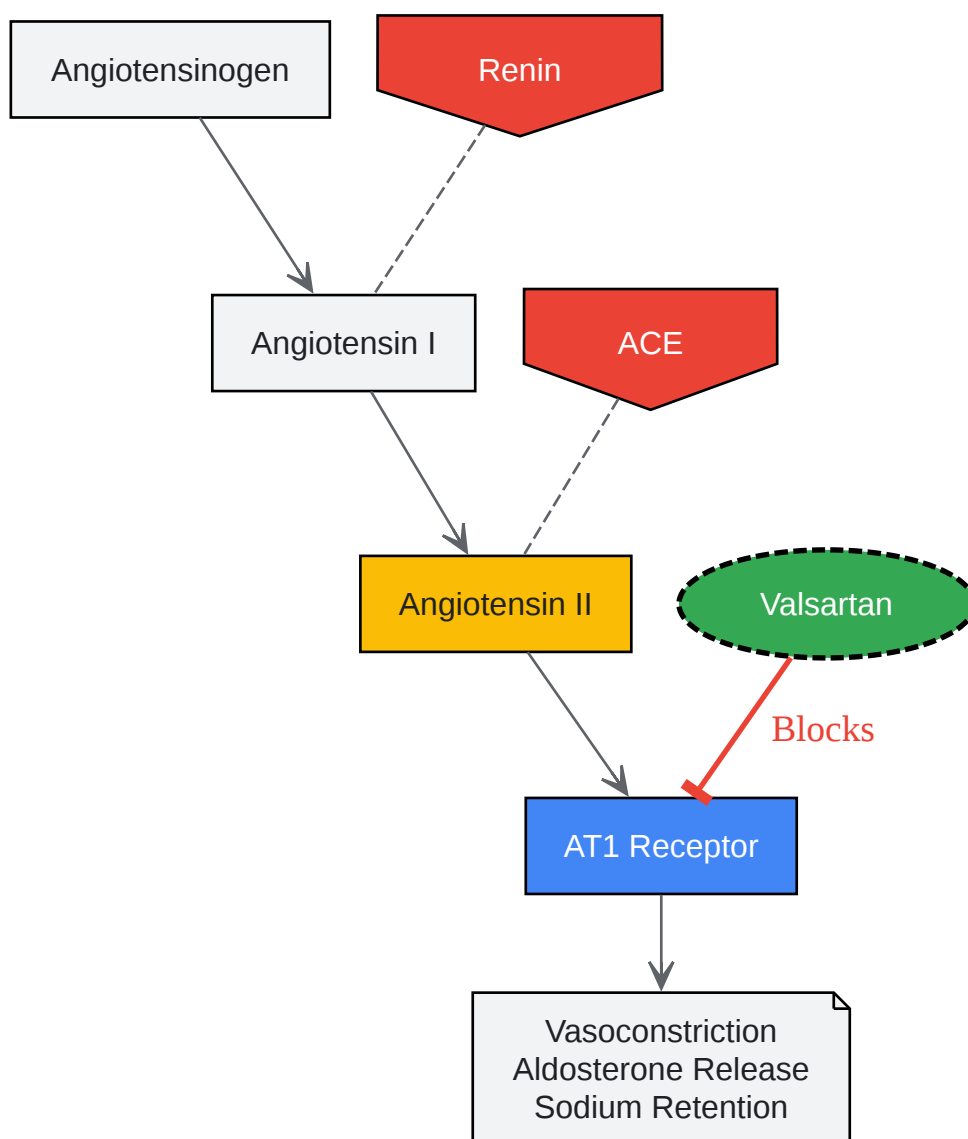
- MRM Transitions:
 - Valsartan: m/z 436.2 → 291.2
 - **Valsartan-d8**: m/z 444.2 → 299.2
- Ion Source Parameters: Optimized for the specific instrument used (e.g., capillary voltage, source temperature, gas flows).

Visualizations



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Caption: Workflow for Valsartan quantification in plasma.



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Caption: Valsartan's mechanism of action in the RAAS pathway.

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